

# Application Notes and Protocols for Ultrasound-Assisted Extraction of Resveratrolside

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## Compound of Interest

Compound Name: *Resveratrolside*

Cat. No.: *B192260*

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## Introduction

**Resveratrolside**, also known as piceid, is a glucoside of resveratrol, a well-studied stilbenoid with a wide range of pharmacological activities. As a more stable and bioavailable precursor to resveratrol, **resveratrolside** is of significant interest in the pharmaceutical and nutraceutical industries. Ultrasound-assisted extraction (UAE) is a highly efficient and green technology for the extraction of bioactive compounds from plant matrices. This document provides detailed application notes and protocols for the UAE of **resveratrolside**, summarizing key experimental parameters and offering a step-by-step guide for laboratory application.

## Data Presentation: UAE Parameters for Resveratrolside Extraction

The following table summarizes the key parameters and outcomes from various studies on the ultrasound-assisted extraction of **resveratrolside** (piceid).

Plant Material	Solvent System	Temperature (°C)	Ultrasonic Power/Amplitude	Extraction Time (min)	Solid-to-Liquid Ratio (g/mL)	Resveratrol Yield (mg/g)	Reference
Polygonum cuspidatum roots	40-50% Ethanol in water	55-65	120 W	Not specified	Not specified	~10.25	<a href="#">[1]</a> <a href="#">[2]</a>
Polygonum cuspidatum roots (Optimized)	Not specified	Not specified	120 W	Not specified	Not specified	10.77	<a href="#">[1]</a> <a href="#">[2]</a>
Psidium laruotteanum roots (Optimized)	62.5% Methanol in water	69.1	70% Amplitude	10	1:40	29.15	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Peanut Sprouts (for Resveratrol)	80% Ethanol	70	240 W	40	1:30	1.1% of extract	<a href="#">[6]</a>
Grape Leaves (for Resveratrol)	40% Aqueous Ethanol	50	Not specified	>30	1:20	Not specified	<a href="#">[7]</a> <a href="#">[8]</a>

## Experimental Protocols

## Protocol 1: Ultrasound-Assisted Extraction of Resveratrolsides from *Polygonum cuspidatum* Roots

This protocol is based on the optimized conditions for extracting piceid (**resveratrolsides**) as described in studies on *Polygonum cuspidatum*.

### 1. Materials and Equipment:

- Dried and powdered roots of *Polygonum cuspidatum*
- 50% Ethanol in deionized water (v/v)
- Ultrasonic bath or probe system with temperature control
- Centrifuge
- Rotary evaporator
- Filtration apparatus (e.g., Buchner funnel with filter paper or vacuum filtration system)
- Analytical balance
- HPLC system for quantification

### 2. Procedure:

- Weigh 10 g of powdered *Polygonum cuspidatum* root and place it into a 250 mL Erlenmeyer flask.
- Add 200 mL of 50% ethanol solution to achieve a solid-to-liquid ratio of 1:20 (g/mL).
- Place the flask in the ultrasonic bath, ensuring the water level is above the solvent level in the flask.
- Set the ultrasonic bath temperature to 60°C and the ultrasonic power to 120 W.
- Sonicate the mixture for 30 minutes.
- After extraction, centrifuge the mixture at 4000 rpm for 15 minutes to separate the solid residue.
- Decant the supernatant and filter it through a Whatman No. 1 filter paper.
- Concentrate the filtrate using a rotary evaporator at a temperature below 50°C to remove the ethanol.
- The resulting aqueous extract can be freeze-dried or used directly for quantification of **resveratrolsides** by HPLC.

## Protocol 2: High-Yield Ultrasound-Assisted Extraction of Resveratrolsides from *Psidium laruotteanum* Roots

This protocol is adapted from an optimized method demonstrating a very high yield of piceid.[3][4][5]

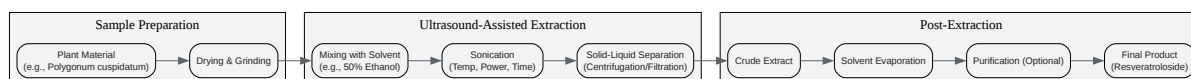
## 1. Materials and Equipment:

- Dried and powdered roots of *Psidium laruotteanum*
- 62.5% Methanol in deionized water (v/v)
- pH meter and solutions for pH adjustment (e.g., formic acid)
- Ultrasonic probe system with temperature and amplitude control
- Centrifuge
- Filtration apparatus
- Analytical balance
- HPLC system for quantification

## 2. Procedure:

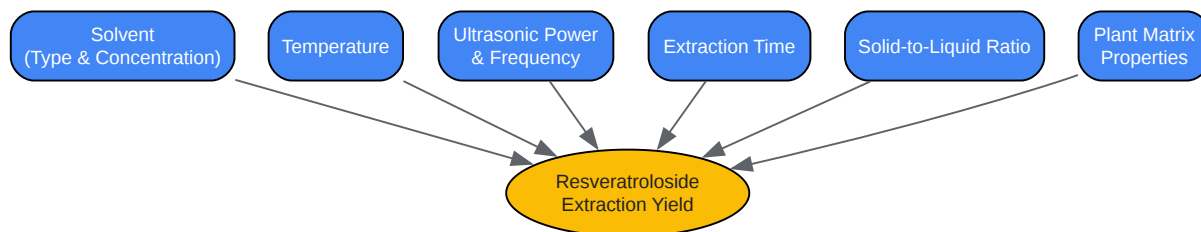
- Weigh 5 g of powdered *Psidium laruotteanum* root and place it into a 250 mL beaker.
- Prepare 200 mL of 62.5% methanol solution and adjust the pH to 5.7.
- Add the pH-adjusted solvent to the beaker to achieve a solid-to-liquid ratio of 1:40 (g/mL).
- Immerse the ultrasonic probe into the mixture.
- Set the extraction temperature to 69.1°C and the ultrasonic amplitude to 70%.
- Set the ultrasonic cycle to 0.5 s<sup>-1</sup> (if applicable on the equipment).
- Perform the extraction for 10 minutes.
- After extraction, filter the mixture through a suitable filter paper.
- Centrifuge the filtrate at 5000 rpm for 10 minutes to remove any fine particles.
- The clear supernatant is ready for **resveratrol** quantification by HPLC.

## Visualizations



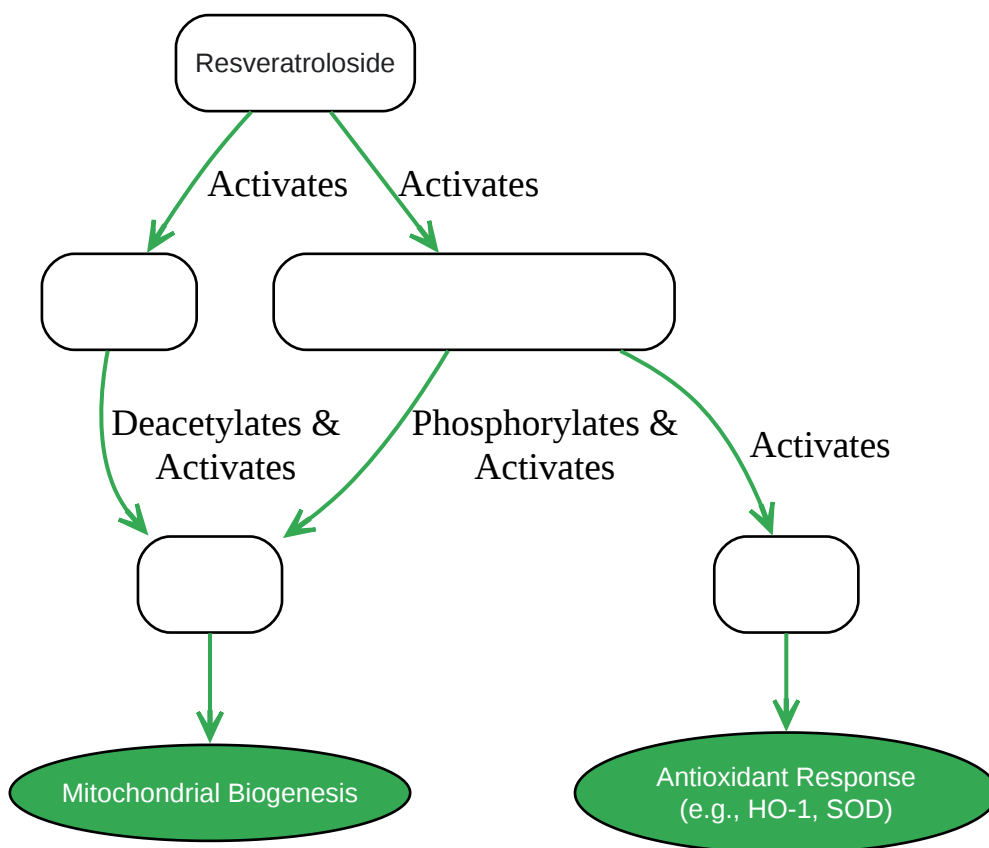
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Caption: Experimental Workflow for UAE of **Resveratrol**oside.



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Caption: Key Parameters Influencing UAE of **Resveratrol**oside.



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Caption: Simplified SIRT1/AMPK Signaling Pathway Activated by **Resveratrol**oside.

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## References

- 1. Optimized Ultrasound-Assisted Extraction of Phenolic Compounds from Polygonum cuspidatum - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. cn.aminer.org [cn.aminer.org]
- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. Ultrasound-assisted extraction of resveratrol from grape leaves and its purification on mesoporous carbon - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Ultrasound-assisted extraction of resveratrol from grape leaves and its purification on mesoporous carbon - PubMed [pubmed.ncbi.nlm.nih.gov]
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